

G907 Epoxy: Application Notes and Protocols for Mounting Microscopy Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: G907

Cat. No.: B1654381

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for utilizing **G907** series epoxy for the secure mounting of microscopy samples. These guidelines are designed to ensure optimal sample integrity and imaging quality for a variety of research, scientific, and drug development applications.

Introduction to G907 Epoxy for Microscopy

The **G907** series from NextGen Adhesives encompasses a range of two-part epoxy systems suitable for various industrial and scientific applications.^{[1][2][3][4][5][6]} For microscopy, an ideal mounting medium should provide excellent adhesion, high transparency, a suitable refractive index, low viscosity for good sample infiltration, and minimal shrinkage during curing. Based on available data, the NGAC **G907-25** and NGAC **G907-24** are recommended for optical applications due to their transparency and low to medium viscosity.^[7]

Properties of Selected G907 Epoxy Formulations

The selection of the appropriate **G907** formulation is critical and depends on the specific requirements of the microscopy sample and the imaging technique. The following table summarizes the key quantitative properties of **G907-24** and **G907-25**, which are well-suited for microscopy applications.

Property	NGAC G907-24	NGAC G907-25
Color	Transparent[8]	Transparent[7]
Viscosity	12,000 cP[8]	200 cP[7]
Mix Ratio (Resin:Hardener by weight)	100:25[8]	100:30[7]
Pot Life	20 minutes[8]	120 minutes[7]
Cure Time (Room Temp. 25°C)	24 hours[8]	24 hours[7]
Cure Time (Accelerated, 65°C)	4 hours[8]	1-2 hours[7]
Hardness (Shore D)	88[8]	80[7]
Refractive Index (uncured)	Not Specified	Not Specified
Visible Light Transmission	90%	Not Specified
Specific Gravity	1.20 g/cc[8]	1.20 g/cc[7]

Note: The refractive index of most epoxies is in the range of 1.50 to 1.57 and generally increases by approximately 0.03 upon curing.[9]

Experimental Protocols

The following protocols are generalized for epoxy resin embedding and have been adapted for the use of **G907** epoxy. It is crucial to handle the epoxy resin and its components in a well-ventilated area, preferably under a fume hood, and to wear appropriate personal protective equipment (PPE), including gloves and safety glasses.[10][11][12]

Materials Required

- **G907** Epoxy Resin and Hardener (e.g., **G907-24** or **G907-25**)
- Microscopy samples
- Embedding molds (e.g., silicone or plastic)
- Mixing cups and stirring rods

- Vacuum chamber (optional, for degassing)
- Oven for heat curing (optional)
- Microtome or sectioning saw
- Polishing equipment
- Microscope slides and coverslips

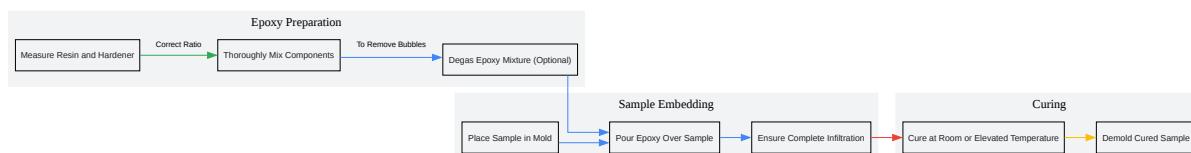
Sample Preparation

Proper sample preparation is critical for successful embedding. The specific steps will vary depending on the sample type (e.g., biological tissue, polymers, geological samples).

- Dehydration: For biological samples, a graded series of ethanol or acetone washes is typically used to remove water.[13]
- Infiltration: The dehydrated sample is then infiltrated with the epoxy resin to ensure complete embedding. This may involve a series of steps with increasing concentrations of resin in a solvent, followed by pure resin.[13][14]

G907 Epoxy Preparation and Sample Embedding

This protocol outlines the steps for mixing the **G907** epoxy and embedding the prepared sample.



[Click to download full resolution via product page](#)

Caption: Workflow for **G907** epoxy sample embedding.

- Measure Resin and Hardener: Accurately weigh the **G907** resin and hardener according to the specified mix ratio (e.g., 100:25 for **G907-24**, 100:30 for **G907-25**).[\[7\]](#)
- Thoroughly Mix Components: Mix the two components thoroughly for several minutes until a homogenous mixture is achieved. Scrape the sides and bottom of the mixing container to ensure complete mixing.
- Degas Epoxy Mixture (Optional): To remove any air bubbles introduced during mixing, place the epoxy mixture in a vacuum chamber until the bubbling subsides. This step is highly recommended for achieving a clear, bubble-free mount.[\[15\]](#)
- Place Sample in Mold: Position the prepared sample in the embedding mold.
- Pour Epoxy Over Sample: Carefully pour the mixed and degassed **G907** epoxy over the sample, ensuring it is completely covered.
- Ensure Complete Infiltration: If necessary, apply a vacuum again after pouring the epoxy to aid in the infiltration of porous samples and remove any trapped air bubbles.[\[16\]](#)
- Cure: Allow the epoxy to cure. This can be done at room temperature (25°C) for 24 hours or at an elevated temperature (e.g., 65°C) for a shorter duration, as specified in the datasheet. [\[7\]](#) Most epoxies require 72 hours to reach full cure and maximum hardness.[\[17\]](#)[\[18\]](#)
- Demold Cured Sample: Once fully cured, the embedded sample can be removed from the mold.

Sectioning and Polishing

After curing, the embedded sample can be sectioned to the desired thickness using a microtome or a precision saw. The sectioned surface can then be polished to achieve the desired surface finish for microscopic examination.

Safety Precautions

G907 epoxy and its components can be hazardous. Always consult the Safety Data Sheet (SDS) before use.[10][11][19][20]

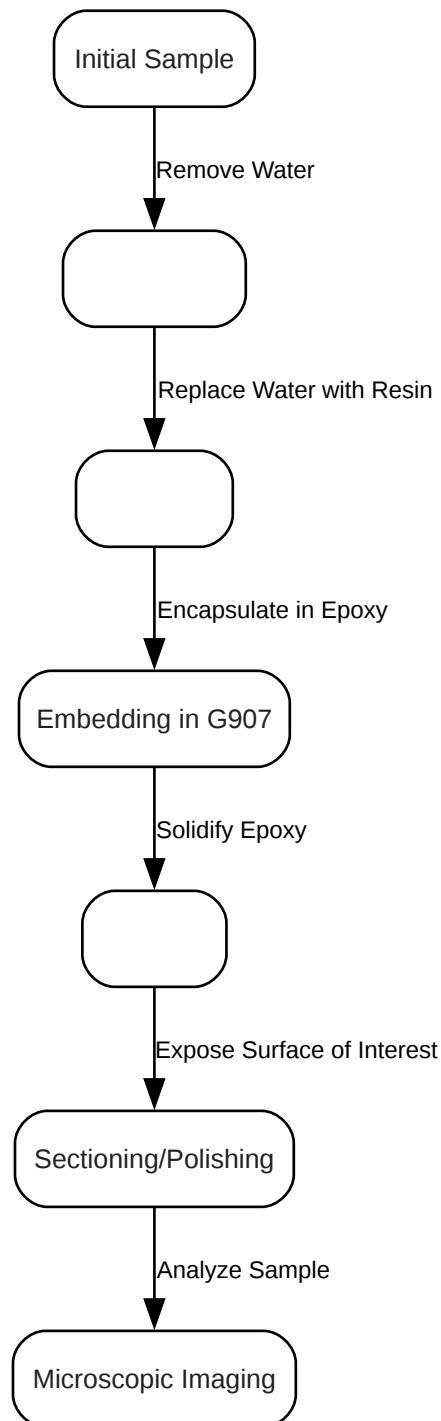
- Ventilation: Use in a well-ventilated area or under a fume hood.[10]
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves, safety goggles, and a lab coat.[11][12]
- Skin Contact: Avoid direct contact with skin. In case of contact, wash thoroughly with soap and water.[11] May cause skin irritation or allergic reactions.[19]
- Inhalation: Avoid breathing vapors.[10]
- Storage: Store in a cool, dry place away from heat and direct sunlight.[10]

Troubleshooting

Problem	Possible Cause	Solution
Epoxy does not cure or remains tacky	Incorrect mix ratio, incomplete mixing, or low curing temperature.	Ensure accurate measurement and thorough mixing. Cure at the recommended temperature.[17][21]
Presence of air bubbles in the cured block	Air introduced during mixing or trapped in the sample.	Degas the epoxy mixture before pouring. Apply a vacuum after pouring to aid in bubble removal.[15]
Poor infiltration of the sample	High viscosity of the epoxy or insufficient infiltration time.	Use a lower viscosity epoxy like G907-25. Increase infiltration time and consider using a vacuum.
Sample is difficult to section	Incomplete curing or inappropriate hardness of the epoxy.	Ensure the epoxy is fully cured. Select an epoxy with a suitable hardness for the sample and sectioning method.

Signaling Pathways and Logical Relationships

The process of sample preparation and embedding follows a logical progression to ensure the final mounted sample is suitable for microscopic analysis.



[Click to download full resolution via product page](#)

Caption: Logical flow of microscopy sample preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookpolymers.com [lookpolymers.com]
- 2. NGAC G907-05 — NextGen Adhesives | Fiber Optic, Electronic, Medical, and Custom Adhesive Solutions [nextgenadhesives.com]
- 3. NextGen Adhesives G907-08 Epoxy Adhesive datasheet [lookpolymers.com]
- 4. NextGen Adhesives G907-21 Structural Epoxy Adhesive datasheet [lookpolymers.com]
- 5. NGAC G907-52 — NextGen Adhesives | Fiber Optic, Electronic, Medical, and Custom Adhesive Solutions [nextgenadhesives.com]
- 6. NGAC G907-55 — NextGen Adhesives | Fiber Optic, Electronic, Medical, and Custom Adhesive Solutions [nextgenadhesives.com]
- 7. lookpolymers.com [lookpolymers.com]
- 8. NextGen Adhesives G907-24 Structural Epoxy Adhesive datasheet [lookpolymers.com]
- 9. epotek.com [epotek.com]
- 10. miller-stephenson.com [miller-stephenson.com]
- 11. miller-stephenson.com [miller-stephenson.com]
- 12. farnell.com [farnell.com]
- 13. youtube.com [youtube.com]
- 14. youtube.com [youtube.com]
- 15. youtube.com [youtube.com]
- 16. youtube.com [youtube.com]
- 17. resiners.com [resiners.com]
- 18. bestbartopepoxy.com [bestbartopepoxy.com]
- 19. cpd.ca [cpd.ca]

- 20. cpd.ca [cpd.ca]
- 21. chillepoxy.com [chillepoxy.com]
- To cite this document: BenchChem. [G907 Epoxy: Application Notes and Protocols for Mounting Microscopy Samples]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1654381#how-to-use-g907-epoxy-for-mounting-microscopy-samples>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com